

Application Notes: Propylene Glycol Dibenzoate (PGDB) in Waterborne Adhesives

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Compound of Interest

Compound Name: *Propylene glycol dibenzoate*

Cat. No.: B099542

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Introduction

Propylene Glycol Dibenzoate (PGDB) and its close analog, **Dipropylene Glycol Dibenzoate** (DPGDB), are high-performance, non-phthalate coalescents and plasticizers utilized extensively in the formulation of waterborne adhesives.^{[1][2]} As environmentally friendly additives with low Volatile Organic Compound (VOC) content, they are increasingly favored over traditional phthalate-based plasticizers.^{[1][2]} PGDB is compatible with a wide range of polymer emulsions, including Polyvinyl Acetate (PVAc), Vinyl Acetate-Ethylene (VAE), and acrylics, making it a versatile choice for adhesive formulators.^[2]

The primary function of PGDB in a waterborne adhesive formulation is to facilitate the film formation process. In a latex emulsion, polymer particles are dispersed in water. As the water evaporates, PGDB temporarily softens these polymer particles, reducing the Minimum Film Formation Temperature (MFIT) and allowing them to deform and fuse into a continuous, cohesive film. After application, the PGDB slowly volatilizes, and the adhesive film regains its inherent hardness and mechanical strength.

Key Performance Benefits:

- Efficient Coalescence: PGDB effectively reduces the MFIT of latex polymers, ensuring proper film formation over a wide range of temperature and humidity conditions.
- Improved Flexibility and Adhesion: By plasticizing the polymer, PGDB enhances the flexibility of the final adhesive film, which can improve peel strength and adhesion to various

substrates.

- Enhanced Wet Tack and Open Time: Formulations with PGDB can exhibit improved wet tack and extended open times, providing a longer window for assembly and bonding.[2]
- Reduced Set Time: PGDB can also contribute to a reduction in the final set time of the adhesive.[2]
- Low VOC Content: As a low-VOC coalescent, PGDB helps formulators meet stringent environmental regulations.

Data Presentation

The following tables summarize the quantitative effects of dibenzoate plasticizers on the properties of waterborne adhesives. Table 1 provides data on the adhesion strength of a PVAc emulsion formulated with varying concentrations of **Dipropylene Glycol Dibenzoate** (DPGDB), a close analog of PGDB.

Table 1: Effect of DPGDB Concentration on Adhesion Strength of PVAc Emulsion

Plasticizer Concentration (wt%)	Normal Adhesion Strength (kgf/cm ²)	Wet Adhesion Strength (kgf/cm ²)
4	85	28
8	95	35
12	90	32

Data extracted from "Adhesion properties of eco-friendly PVAc emulsion adhesive using non-phthalate plasticizer," Song et al., 2012.[1]

Experimental Protocols

Detailed methodologies for key experiments are crucial for the evaluation of PGDB in waterborne adhesive formulations. Below are protocols for determining Minimum Film Formation Temperature (MFFT) and Peel Adhesion.

Protocol 1: Determination of Minimum Film Formation Temperature (MFFT)

Based on ASTM D2354.[\[3\]](#)[\[4\]](#)

1. Objective: To determine the lowest temperature at which a waterborne adhesive will form a continuous, crack-free film upon drying. This is a critical parameter for assessing the effectiveness of a coalescing agent like PGDB.

2. Apparatus:

- MFFT Bar: A metal platen with a controlled temperature gradient.
- Film Applicator: A cube-shaped applicator with multiple gap clearances.
- Dry Air or Nitrogen Source: To prevent condensation on the cold end of the bar.

3. Procedure:

- Turn on the MFFT Bar and allow the temperature gradient to stabilize.
- Place the adhesive sample in the path of the film applicator.
- Draw down a thin film of the adhesive along the temperature gradient of the MFFT bar.
- Allow the film to dry under a gentle stream of dry air or nitrogen.
- Observe the film for the point at which it transitions from a cracked, opaque, or powdery state to a clear, continuous film.
- The temperature at this transition point is recorded as the MFFT.

4. Interpretation of Results: A lower MFFT indicates a more efficient coalescing agent. By testing formulations with varying levels of PGDB, a dose-response curve can be generated to determine the optimal concentration for the desired application temperature range.

Protocol 2: 180° Peel Adhesion Test

Based on ASTM D903.[\[5\]](#)

1. Objective: To measure the peel resistance of an adhesive bond between a flexible and a rigid substrate. This test is indicative of the adhesive's ability to resist separation.

2. Apparatus:

- Tensile Testing Machine
- Flexible Substrate (e.g., canvas, plastic film)
- Rigid Substrate (e.g., stainless steel, wood)
- Film Applicator or Brush
- Roller (for standardized pressure application)

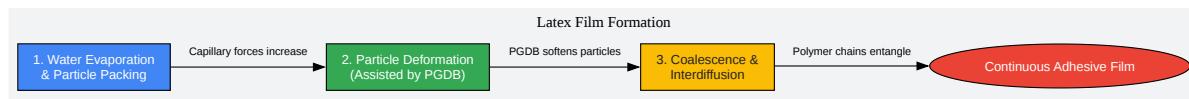
3. Procedure:

- Prepare the substrates by cleaning them thoroughly.
- Apply a uniform film of the adhesive to the rigid substrate.
- Immediately apply the flexible substrate to the adhesive film.
- Use a roller to apply consistent pressure across the bonded area.
- Allow the bonded assembly to cure under specified conditions (e.g., 24 hours at 23°C and 50% relative humidity).
- Clamp the rigid substrate in the stationary grip of the tensile testing machine.
- Fold back the free end of the flexible substrate and clamp it in the movable grip, creating a 180° angle.
- Start the tensile tester at a constant rate of speed (e.g., 150 mm/min).
- Record the force required to peel the flexible substrate from the rigid substrate.

4. Data Analysis: The average peel force over a specified length of the bond is calculated and typically reported in Newtons per meter (N/m) or pounds per inch (lb/in). Higher values indicate stronger peel adhesion.

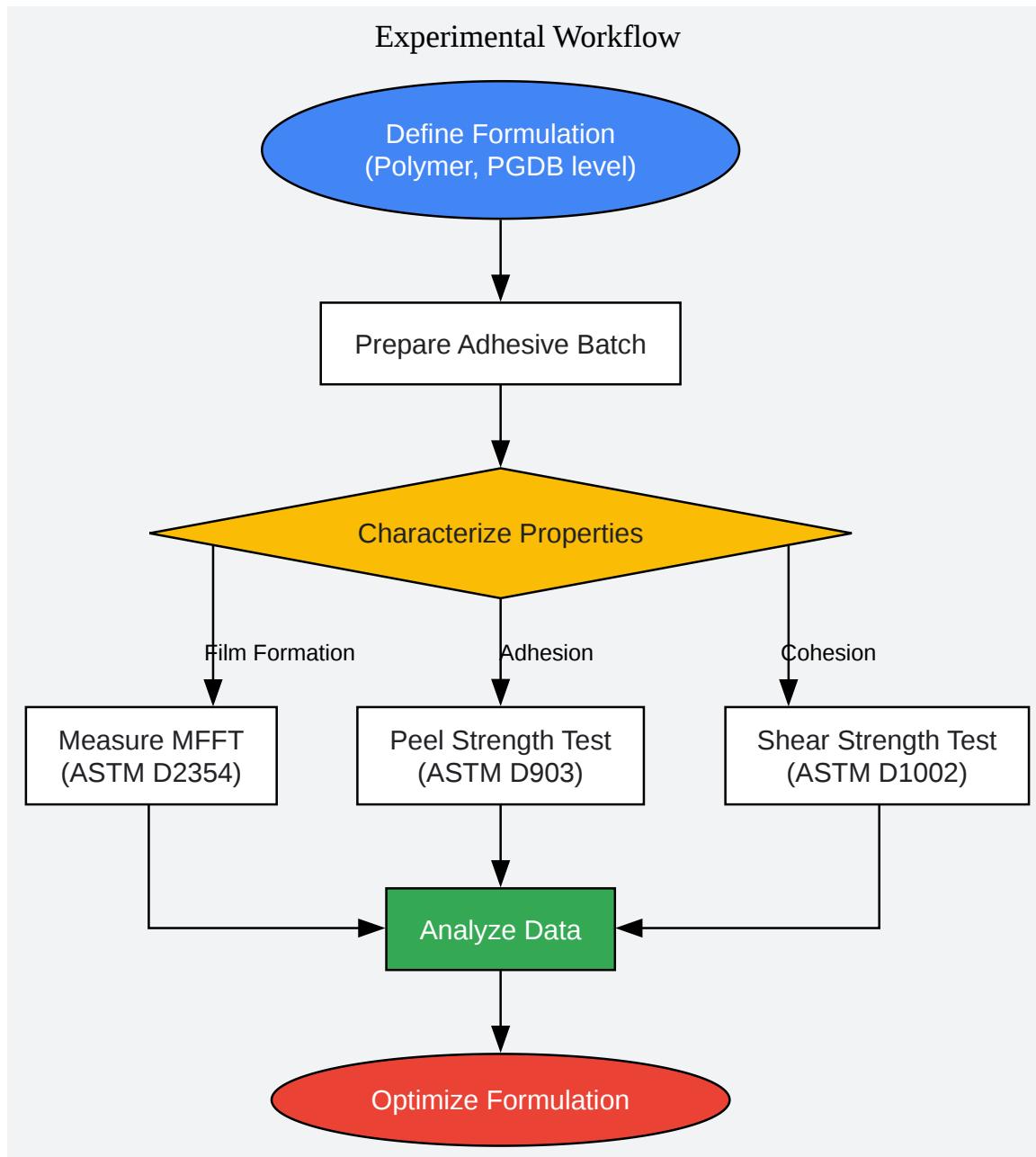
Visualizations

The following diagrams illustrate key concepts and workflows related to the use of PGDB in waterborne adhesives.



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Caption: Mechanism of latex film formation with PGDB.



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Caption: Workflow for evaluating PGDB in adhesives.

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